FT-IR analysis of Trivinylmethylsilane

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Compound of Interest

Compound Name:	*Trivinylmethylsilane*
CAS No.:	*18244-95-6*
Cat. No.:	*B094670*

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An In-depth Technical Guide to the FT-IR Analysis of **Trivinylmethylsilane**

Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive framework for the Fourier-Transform Infrared (FT-IR) spectroscopic analysis of **Trivinylmethylsilane** (TVMS). **Trivinylmethylsilane** ($C_7H_{12}Si$) is a key organosilicon compound utilized as a crosslinking agent and a reactive intermediate in the synthesis of silicone polymers, specialty coatings, and hybrid materials.[1] Its molecular structure, featuring three reactive vinyl groups and a stable methyl group attached to a central silicon atom, gives rise to a distinct infrared spectrum. Understanding this spectrum is critical for quality control, reaction monitoring, and structural elucidation. This document offers researchers, scientists, and drug development professionals a detailed exploration of the theoretical principles, practical experimental protocols, and in-depth spectral interpretation for TVMS analysis.

Foundational Principles

The **Trivinylmethylsilane** Molecule

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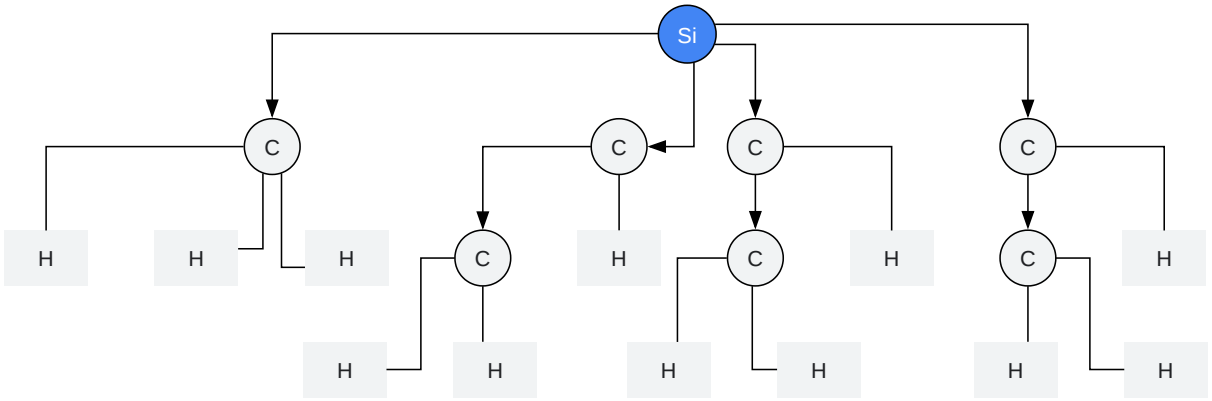
Trivinylmethylsilane is a non-linear molecule comprised of 20 atoms. Based on the formula for calculating normal vibrational modes (3N-6 for non-linear molecules, where N is the number of atoms), TVMS has 54 possible fundamental vibrations.[2] Not all of these vibrations are infrared active, and many may overlap, but the key functional groups—the vinyl (=CH_2, -CH=) and methyl (-CH_3) moieties, along with the silicon-carbon (Si-C) bonds—produce strong, characteristic absorption bands that serve as reliable spectroscopic fingerprints.

Diagram: Molecular Structure of **Trivinylmethylsilane**



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Caption: Ball-and-stick model of **Trivinylmethylsilane**.

The Principle of FT-IR Spectroscopy

FT-IR spectroscopy measures the absorption of infrared radiation by a molecule as a function of wavenumber (cm^{-1}). When the frequency of the IR radiation matches the natural vibrational frequency of a specific bond or functional group, the radiation is absorbed. This absorption results in a transition to a higher vibrational energy state. The resulting spectrum is a plot of transmittance or absorbance versus wavenumber, providing a unique molecular fingerprint. For organosilicon compounds, FT-IR is indispensable for identifying functional groups like Si-CH_3, Si-CH=CH_2, and potential impurities such as silanols (Si-OH).[3][4]

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Spectral Interpretation: Decoding the Trivinylmethylsilane Fingerprint

The FT-IR spectrum of **Trivinylmethylsilane** is dominated by the vibrational modes of its vinyl and methyl groups. The following table summarizes the key absorption bands and their assignments, which are critical for positive identification and purity assessment.

Table 1: Characteristic FT-IR Absorption Bands for **Trivinylmethylsilane**

Wavenumber (cm^{-1})	Intensity	Assignment	Vibrational Mode
~3080 - 3010	Medium	=C-H (Vinyl)	Stretching
~2950 - 2850	Medium	-C-H (Methyl)	Stretching
~1640 - 1630	Medium	C=C (Vinyl)	Stretching
~1410 - 1390	Medium	$=CH_2$ (Vinyl)	In-plane bending (Scissoring)
~1280 - 1250	Strong	$-CH_3$ (Symmetric Deformation on Si)	Bending (Umbrella Mode)
~990 & ~920-890	Strong	$-CH=CH_2$ (Vinyl)	Out-of-plane bending (Wagging)
~860 - 790	Strong	Si-CH_3 & Si-C (Vinyl)	Rocking / Stretching

Data synthesized from authoritative sources.[3][5][6]

Detailed Band Analysis

- C-H Stretching Region (3100-2850 cm^{-1}): A key diagnostic feature is the presence of peaks just above 3000 cm^{-1}, which are characteristic of C-H bonds on sp^2 hybridized (alkenyl) carbons.[5] These are clearly distinguished from the C-H stretching peaks of the methyl group's sp^3 hybridized carbons, which appear just below 3000 cm^{-1}. The presence of both sets of peaks is a primary indicator of a vinylmethylsilane structure.

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- C=C Stretching (1640-1630 cm^{-1}): The stretching vibration of the carbon-carbon double bond in the vinyl groups gives rise to a medium-intensity band in this region.[3] Monitoring the intensity of this peak is crucial in polymerization reactions, as its disappearance indicates the consumption of the vinyl groups.

- Si-CH_3 Symmetric Deformation (1280-1250 cm^{-1}): This is typically a very strong and sharp absorption band, often referred to as the "umbrella mode" of the methyl group attached to the silicon atom.[3] Its stability and high intensity make it an excellent internal standard for quantitative analyses, as the Si-CH_3 bond is generally non-reactive in reactions involving the vinyl groups.[7]

- Vinyl C-H Bending (990 & 920-890 cm^{-1}): The out-of-plane bending modes of the C-H bonds on the vinyl group produce two very strong and characteristic bands.[3] These are often the most prominent features in the fingerprint region of the spectrum and serve as a highly reliable confirmation of the Si-$CH=CH_2$ moiety.

- Si-C Stretching and CH_3 Rocking (860-790 cm^{-1}): This region contains coupled vibrations from the Si-C bonds and the rocking motion of the methyl group.[3] The complexity of these bands provides a unique fingerprint for the specific compound.

Diagram: Functional Groups to Spectral Regions

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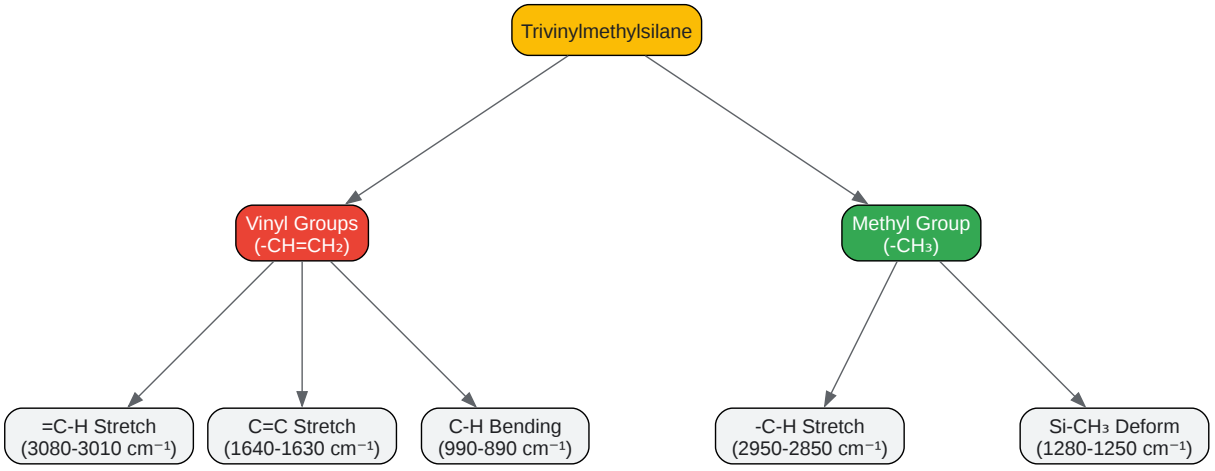

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Caption: Relationship between TVMS functional groups and their IR regions.

Experimental Protocol: A Self-Validating Workflow

The acquisition of a high-quality, reproducible FT-IR spectrum requires meticulous attention to sample preparation and instrument parameters. This protocol is designed to be a self-validating system, minimizing common sources of error.

Sample Preparation (Liquid Analysis)

Trivinylmethylsilane is a liquid at room temperature, making it well-suited for analysis by either the transmission or Attenuated Total Reflectance (ATR) method.[1][8]

Method A: Transmission using a Demountable Liquid Cell

This is the classic method for pure liquids.

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- Step 1: Cell Window Selection: Choose salt plates (e.g., KBr or NaCl) that are transparent in the mid-IR range. Ensure the plates are clean, dry, and free from scratches by wiping with a tissue and washing with a dry, volatile solvent like dichloromethane or ethanol.[9]
- Step 2: Sample Application: In a fume hood, place one to two drops of **Trivinylmethylsilane** onto the center of the bottom salt plate.
- Step 3: Cell Assembly: Place the second salt plate on top, gently rotating it to create a thin, uniform liquid film free of air bubbles. The resulting film should be slightly translucent.[9]
- Step 4: Mounting: Secure the assembled plates in the spectrometer's sample holder.

Method B: Attenuated Total Reflectance (ATR)

ATR is a modern, rapid, and often preferred method that requires minimal sample preparation.

- Step 1: Crystal Cleaning: Ensure the ATR crystal (typically diamond or ZnSe) is impeccably clean. Run a background spectrum of the clean, empty crystal to verify its cleanliness.[10]
- Step 2: Sample Application: Place a single drop of **Trivinylmethylsilane** directly onto the ATR crystal, ensuring it completely covers the crystal surface.[10][11]
- Step 3: Pressure Application (if applicable): If using a pressure clamp, apply just enough pressure to ensure good contact between the liquid and the crystal. Excessive pressure is unnecessary for liquids and can damage the crystal.[11]

Data Acquisition & Processing

- Step 1: Background Spectrum: Always collect a background spectrum immediately before the sample spectrum. For transmission, the background is the empty beam path. For ATR, the background is the clean, empty crystal.[11] This step is critical as it digitally subtracts interfering absorbances from atmospheric water and CO_2.
- Step 2: Instrument Parameters:
  - Spectral Range: 4000 - 400 cm^{-1}

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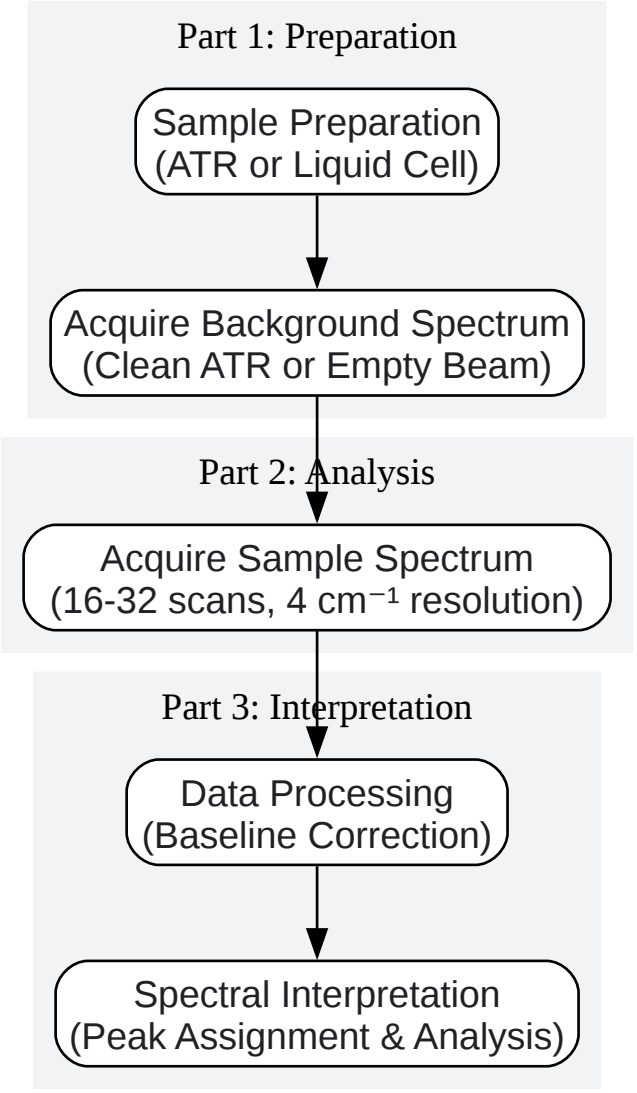
- Resolution: 4 cm^{-1}. This provides a good balance between resolving key peaks and maintaining a high signal-to-noise ratio for routine analysis.
- Scans: Co-add 16 to 32 scans to improve the signal-to-noise ratio.

- Step 3: Sample Spectrum: Place the prepared sample in the spectrometer and acquire the spectrum using the parameters from Step 2.
- Step 4: Data Processing: Apply an automatic baseline correction to the final spectrum to account for any scattering or instrumental drift.

Diagram: FT-IR Experimental Workflow



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Caption: A validated workflow for FT-IR analysis of liquid samples.

Quantitative Analysis Considerations

While FT-IR is predominantly a qualitative technique, it can be adapted for quantitative analysis by applying Beer's Law, which states that absorbance is directly proportional to concentration.

- Objective: To determine the concentration of **Trivinylmethylsilane** in a non-interfering solvent or to monitor its consumption during a reaction.
- Methodology:
  - Select an Analytical Band: Choose a strong, sharp, and well-resolved absorption band that is unique to TVMS. The Si-CH_3 deformation at ~1260 cm^{-1} is an ideal candidate.
  - Select an Internal Standard (Optional but Recommended): In reaction monitoring, an internal standard (a non-reacting component with a known concentration and a unique absorption band) can be used to improve accuracy by correcting for variations in sample path length.
  - Create a Calibration Curve: Prepare a series of standards of known TVMS concentrations in an IR-transparent solvent (e.g., carbon tetrachloride or hexane).[12]
  - Measure Absorbance: Measure the absorbance of the analytical band for each standard.
  - Plot and Analyze: Plot absorbance vs. concentration. The resulting linear plot is the calibration curve. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating from this curve.

Conclusion

The FT-IR analysis of **Trivinylmethylsilane** is a rapid, reliable, and highly informative analytical technique. By understanding the correlation between the molecule's functional groups and their characteristic absorption bands, scientists can confidently verify material identity, assess purity, and monitor chemical transformations. The implementation of a structured, self-validating experimental workflow, from meticulous sample preparation to precise data acquisition,

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ensures the generation of high-quality, trustworthy data essential for research, development, and quality control applications.

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